

Personal protective equipment for handling 2-Bromo-6-fluorotoluene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2-Bromo-6-fluorotoluene*

Cat. No.: *B073676*

[Get Quote](#)

Essential Safety and Handling Guide for 2-Bromo-6-fluorotoluene

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety, handling, and disposal information for **2-Bromo-6-fluorotoluene** (CAS No. 1422-54-4). Adherence to these procedures is essential for minimizing risk and ensuring a safe laboratory environment.

Hazard Identification and Classification

2-Bromo-6-fluorotoluene is a combustible liquid that can cause skin, eye, and respiratory irritation.^{[1][2][3]} It is harmful if swallowed and is toxic to aquatic life with long-lasting effects.^[4]

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation.[1][2]
Serious Eye Damage/Eye Irritation (Category 2)	GHS07	Warning	H319: Causes serious eye irritation.[1][2]
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation) (Category 3)	GHS07	Warning	H335: May cause respiratory irritation.[1][2]
Flammable Liquids (Category 4)	None	Warning	H227: Combustible liquid.[2]
Acute Toxicity, Oral (Category 4)	GHS07	Warning	H302: Harmful if swallowed.[4]
Hazardous to the aquatic environment, long-term hazard (Category 2)	GHS09	Warning	H411: Toxic to aquatic life with long lasting effects.[4]

Physical and Chemical Properties

Property	Value
Molecular Formula	C7H6BrF
Molecular Weight	189.02 g/mol
Appearance	Colorless to almost colorless clear liquid
Boiling Point	180 °C / 356 °F
Flash Point	76 °C / 168.8 °F
Specific Gravity	1.53 g/cm ³

(Source:[3][5])

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Bromo-6-fluorotoluene** to minimize exposure.

Body Part	Recommended Protection	Specifications/Standards
Eyes/Face	Safety glasses with side-shields or chemical safety goggles. A face shield should be worn if there is a risk of splashing.	Conforming to OSHA 29 CFR 1910.133 or European Standard EN166.[3][6]
Skin	Chemical-resistant gloves (e.g., nitrile rubber). A long-sleeved laboratory coat must be worn.	Inspect gloves for any signs of degradation or puncture before use.[6]
Respiratory	Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood. If ventilation is inadequate or if aerosols are generated, a NIOSH/MSHA approved respirator with an appropriate cartridge is required.	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149.[3][6]
Body	Wear a lab coat or other protective clothing to prevent skin exposure.	---

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for the safe handling of **2-Bromo-6-fluorotoluene**.

4.1. Preparation

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment.
- Fume Hood: Ensure a certified chemical fume hood is operational.
- Safety Equipment: Verify that a safety shower and eyewash station are readily accessible and functional.[6]

- PPE Inspection: Inspect all required PPE for integrity before use.
- Spill Kit: Have a spill kit containing inert absorbent material (e.g., sand, vermiculite) readily available.[1]

4.2. Handling

- Ventilation: Always handle the chemical inside a well-ventilated fume hood.[1][3]
- Avoid Contact: Prevent all personal contact with the substance, including inhalation of vapors and direct skin or eye contact.[1]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[3][7] No smoking in the handling area.[1]
- Personal Hygiene: Do not eat, drink, or smoke when using this product.[1] Wash hands thoroughly with soap and water after handling.[1][3] Contaminated work clothes should be laundered separately.[1]
- Container Management: Keep containers securely sealed when not in use.[1][3]

4.3. Storage

- Original Container: Store in the original, tightly closed container.[1]
- Storage Conditions: Store in a cool, dry, and well-ventilated area.[1][3]
- Incompatible Materials: Store away from incompatible materials such as strong oxidizing agents, bases, alcohols, amines, and metals.[1][7]
- Physical Damage: Protect containers from physical damage and check regularly for leaks.[1]

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

Incident	First Aid / Response Protocol
Eye Contact	Immediately flush eyes with plenty of fresh, running water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[1][3]
Skin Contact	Immediately flush skin and hair with running water and soap for at least 15 minutes.[1] Remove all contaminated clothing. If skin irritation occurs, seek medical attention.[3]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if you feel unwell.[3][7]
Ingestion	Do NOT induce vomiting. Immediately give a glass of water.[1] Seek immediate medical attention or contact a Poison Information Center. [7]
Spill	Evacuate the area and ensure adequate ventilation. Remove all ignition sources.[1] Wear appropriate PPE. Contain and absorb the spill with an inert material like sand or vermiculite.[1] Collect the absorbed material into a suitable, labeled container for disposal.[1]
Fire	Use dry chemical powder, foam, or carbon dioxide to extinguish.[1] Wear full protective clothing and a self-contained breathing apparatus (SCBA).[1]

Disposal Plan

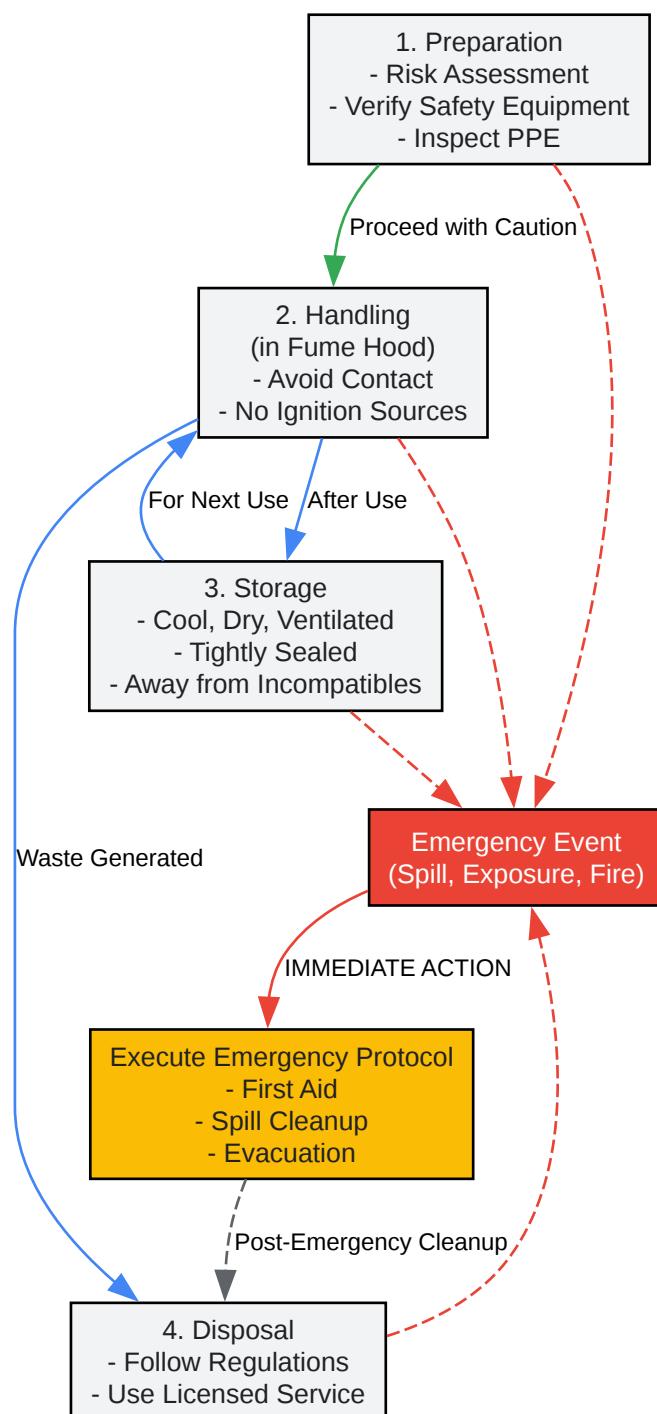
Proper disposal is essential to prevent environmental contamination and comply with regulations.

- Waste Generation: Minimize waste generation.

- Disposal: Dispose of unused material and contaminated items in accordance with local, state, and federal regulations. This material may be considered hazardous waste.
- Professional Service: Contact a licensed professional waste disposal service to dispose of this material.[\[4\]](#)
- Containers: Do not reuse empty containers. Dispose of them as unused product.[\[4\]](#)
- Environmental Release: Avoid release to the environment.[\[4\]](#)

Workflow and Safety Logic

The following diagram illustrates the logical flow of operations for safely handling **2-Bromo-6-fluorotoluene**.



[Click to download full resolution via product page](#)

Caption: Safe handling workflow for **2-Bromo-6-fluorotoluene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. static.cymitquimica.com [static.cymitquimica.com]
- 2. 2-Bromo-6-fluorotoluene | C7H6BrF | CID 2736335 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. capotchem.cn [capotchem.cn]
- 5. scbt.com [scbt.com]
- 6. benchchem.com [benchchem.com]
- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Bromo-6-fluorotoluene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073676#personal-protective-equipment-for-handling-2-bromo-6-fluorotoluene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com